

Naphthol AS-MX: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Naphthol AS-MX

Cat. No.: B1584973

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Naphthol AS-MX** (CAS No. 92-75-1) and its commonly used derivative, **Naphthol AS-MX Phosphate** (CAS No. 1596-56-1). This document is intended to equip laboratory personnel with the knowledge necessary to handle this compound safely.

Hazard Identification and Classification

Naphthol AS-MX Phosphate is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The compound is a combustible solid and can cause irritation upon contact.^[1]

GHS Hazard Classification for **Naphthol AS-MX Phosphate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. ^[1] ^[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation. ^[1] ^[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. ^[1] ^[2]

Note: Data for **Naphthol AS-MX** (non-phosphorylated) is less consistently available, but similar precautions should be taken.

Toxicological Properties

Detailed quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **Naphthol AS-MX** and its phosphate, are not readily available in the public domain. Similarly, specific occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established for this compound.[2] Due to the absence of this data, detailed experimental protocols for toxicological studies cannot be provided. Researchers should handle this compound with the care due to a substance with unknown long-term toxicological effects.

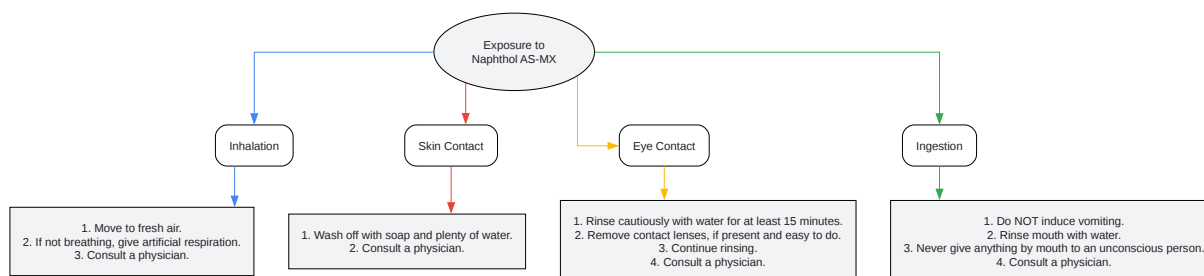
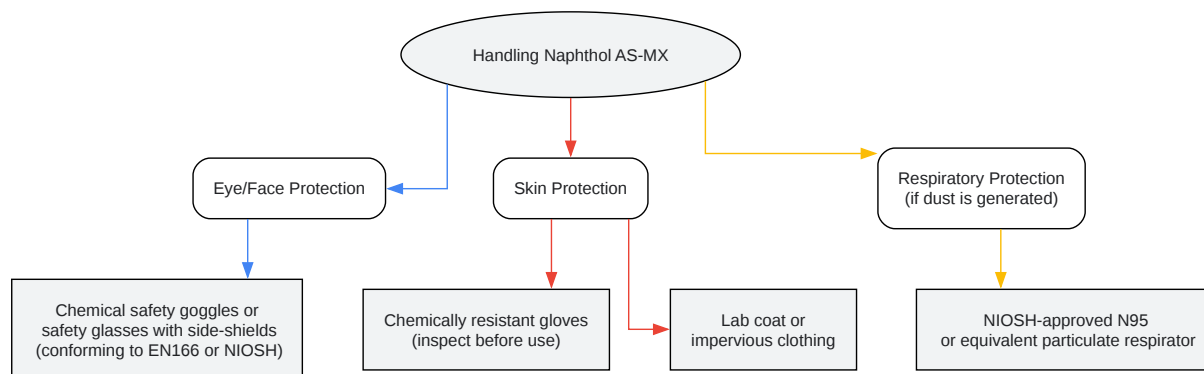
Safe Handling and Storage

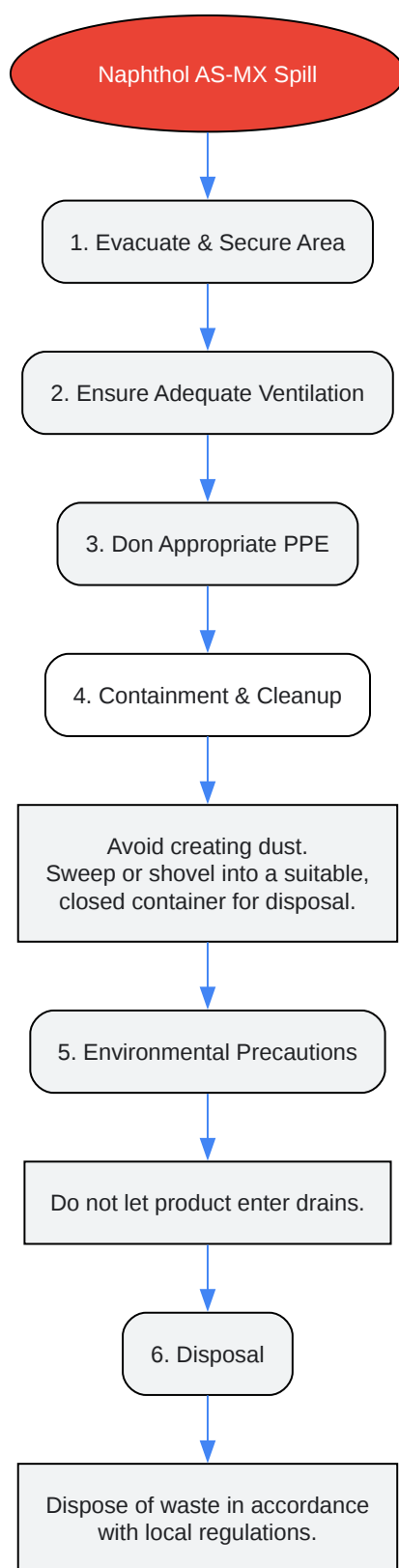
3.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or aerosols.[2]
- Ensure that eyewash stations and safety showers are readily accessible in the work area.[3]

3.2. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Naphthol AS-MX**.





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References

- 1. phosphatase substrate, fluorogenic, $\geq 99\%$ (HPLC), powder | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
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